

A Privileged Scaffold and A Versatile Chemical Handle: An Introduction

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Compound of Interest

Compound Name: 4-ethynyl-3-(trifluoromethyl)-1H-pyrazole

Cat. No.: B13598782

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The pyrazole nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its presence in numerous approved pharmaceuticals.^{[1][2]} Its unique electronic properties, metabolic stability, and ability to participate in hydrogen bonding interactions make it a highly sought-after heterocyclic core in drug design.^{[2][3]} The therapeutic relevance of pyrazoles is vast, with derivatives showing anti-inflammatory, anticancer, antiviral, and antibacterial activities.^{[1][3]}

The value of the pyrazole scaffold is significantly enhanced by strategic functionalization. The incorporation of a trifluoromethyl (-CF₃) group, as seen in **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole**, is a widely employed strategy in modern drug discovery.^{[4][5]} The -CF₃ group often improves critical drug-like properties such as metabolic stability, lipophilicity, and binding affinity to biological targets by altering the electronic nature of the parent molecule.^{[4][6]}

This guide focuses on a particularly valuable derivative: **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole**. The terminal ethynyl (-C≡CH) group is a versatile functional handle, most notably for its utility in copper-catalyzed azide-alkyne cycloaddition (CuAAC), the flagship reaction of "Click Chemistry".^[7] This reaction's efficiency, specificity, and biocompatibility have made it a powerful tool for bioconjugation, drug discovery, and materials science.^[7] This molecule

therefore represents the convergence of a proven pharmacophore with a powerful synthetic handle, making it a building block of significant interest for researchers, scientists, and drug development professionals.

Physicochemical and Structural Properties

A summary of the key physicochemical properties for **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole** is presented below. These values are critical for understanding the molecule's behavior in various experimental settings, from reaction solvent selection to formulation and ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profiling.

Property	Value	Source
CAS Number	2166798-48-5	[8]
Molecular Formula	C ₆ H ₃ F ₃ N ₂	[8][9]
Molecular Weight	160.10 g/mol	[8]
Monoisotopic Mass	160.02483 Da	[9][10]
SMILES	<chem>C#CC1=C(NN=C1)C(F)(F)F</chem>	[9]
InChIKey	TVZAXQZMKLZKGQ-UHFFFAOYSA-N	[9]
Predicted XlogP	1.4	[9]
Topological Polar Surface Area (TPSA)	17.82 Å ²	[8]
Hydrogen Bond Acceptors	2	[8]
Hydrogen Bond Donors	0 (N-H tautomer: 1)	[8]
Rotatable Bonds	0	[8]

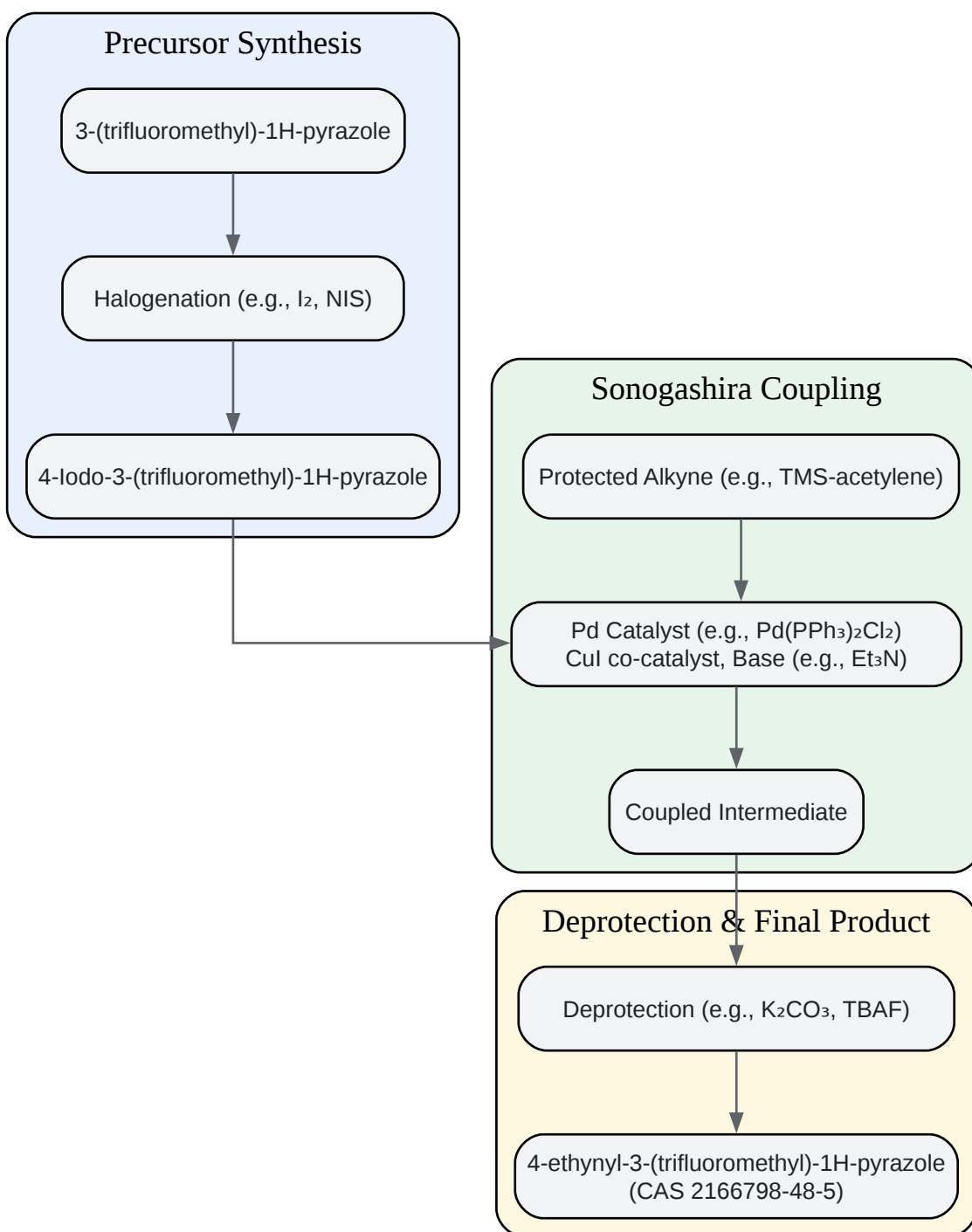
Note: Some properties, such as XlogP, are computationally predicted and should be considered as estimates. The PubChem entry lists the N-H tautomer, while other suppliers specify the N-CF₃ isomer. This guide will focus on the reactivity of the core structure, which is relevant to either tautomer in many synthetic applications.[9][10]

Synthesis and Spectroscopic Characterization

The synthesis of substituted pyrazoles is a well-established field, with numerous methodologies available. For a molecule like **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole**, the most logical and efficient synthetic strategy involves the Sonogashira cross-coupling reaction.^[11]^[12] This palladium-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide, and it has been successfully applied to the synthesis of various ethynyl-pyrazole derivatives.^[12]^[13]

Proposed Synthetic Workflow: Sonogashira Cross-Coupling

The key steps for a plausible synthesis are outlined below. The process begins with a suitable 4-halo-3-(trifluoromethyl)-1H-pyrazole precursor, which is then coupled with a protected or terminal alkyne.



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Caption: Proposed synthetic workflow for **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative example based on standard Sonogashira coupling conditions for pyrazole systems.^{[12][13]} Optimization may be required.

- **Reaction Setup:** To a dry, oven-baked flask under an inert atmosphere (Nitrogen or Argon), add 4-iodo-3-(trifluoromethyl)-1H-pyrazole (1.0 eq), PdCl₂(PPh₃)₂ (0.03 eq), and Copper(I) iodide (CuI, 0.06 eq).
- **Solvent and Reagents:** Add anhydrous solvent, such as dimethylformamide (DMF) or triethylamine (Et₃N). Add ethynyltrimethylsilane (1.2 eq) followed by triethylamine (2.5 eq) if DMF was used as the solvent.
- **Reaction Execution:** Stir the reaction mixture at room temperature or with gentle heating (e.g., 50-70 °C) and monitor by Thin Layer Chromatography (TLC) or GC-MS until the starting iodo-pyrazole is consumed.
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and filter through a pad of celite to remove the catalyst. Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- **Purification & Deprotection:** Concentrate the organic layer under reduced pressure. The crude TMS-protected intermediate can be purified by column chromatography. Subsequently, dissolve the purified intermediate in a suitable solvent (e.g., methanol) and add a base like potassium carbonate (K₂CO₃) to remove the TMS protecting group.
- **Final Isolation:** After the deprotection is complete (monitored by TLC), neutralize the mixture, extract the product with an organic solvent, and purify by column chromatography to yield the final product.

Spectroscopic Characterization

While specific, experimentally-derived spectra for this exact CAS number are not widely published, the expected NMR and MS signatures can be predicted based on its structure and data for similar compounds.^{[9][14][15]}

- ¹H NMR: Expect signals for the pyrazole ring proton (C5-H), the N-H proton (which may be broad and exchangeable), and a sharp singlet for the acetylenic proton (-C≡C-H).

- ^{13}C NMR: Signals corresponding to the two sp-hybridized alkyne carbons, the three pyrazole ring carbons, and the quartet for the $-\text{CF}_3$ carbon (split by the three fluorine atoms).
- ^{19}F NMR: A singlet corresponding to the three equivalent fluorine atoms of the $-\text{CF}_3$ group.
- Mass Spectrometry (MS): The calculated monoisotopic mass is 160.02483 Da.[9] High-resolution mass spectrometry (HRMS) should confirm this mass with high accuracy. The predicted collision cross section values for various adducts are also available.[9][10]

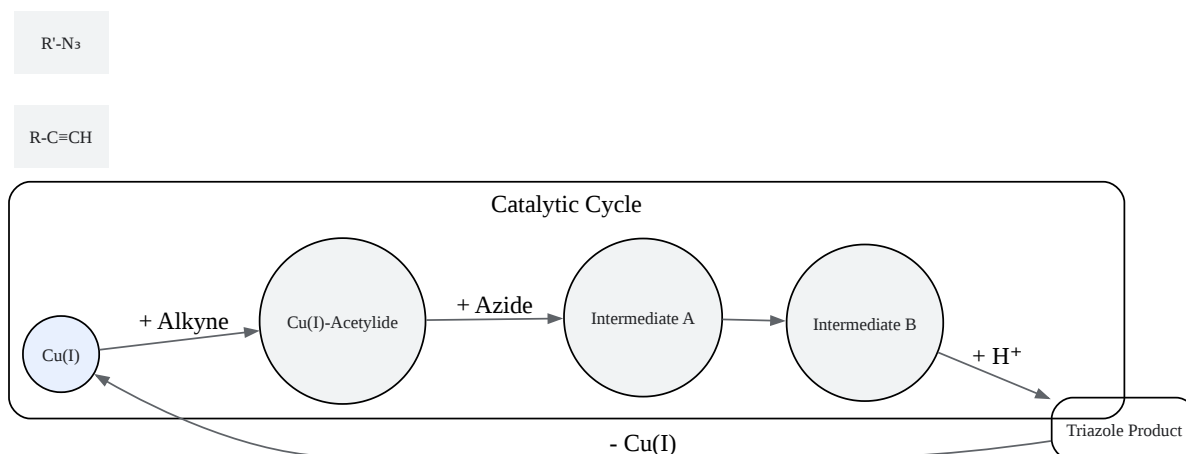
Key Reactions and Applications in Research

The primary synthetic utility of **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole** stems from its terminal alkyne functionality, making it an ideal substrate for a variety of powerful C-C and C-N bond-forming reactions.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) - "Click Chemistry"

The most prominent application of this molecule is in "Click Chemistry". The CuAAC reaction allows for the rapid, efficient, and regiospecific synthesis of 1,4-disubstituted 1,2,3-triazoles from a terminal alkyne and an azide.[7] Triazoles are themselves stable, aromatic linkers that are often used in medicinal chemistry to connect different pharmacophores.

This reaction is exceptionally reliable and tolerant of a wide range of functional groups, making it suitable for creating large libraries of compounds for drug screening or for conjugating the pyrazole moiety to biomolecules.[7]



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Caption: Simplified catalytic cycle for the CuAAC "Click" reaction.

Protocol: Model CuAAC Reaction

- Setup: In a vial, dissolve the azide starting material (1.0 eq) and **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole** (1.05 eq) in a suitable solvent system, often a mixture like t-BuOH/H₂O or DMF.
- Catalyst Preparation: In a separate vial, prepare the catalyst solution by dissolving sodium ascorbate (0.2 eq) and copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, 0.05 eq) in water. The ascorbate reduces Cu(II) to the active Cu(I) species in situ.
- Reaction: Add the catalyst solution to the solution of the azide and alkyne. Stir vigorously at room temperature. The reaction is often complete within a few hours.
- Isolation: The product often precipitates from the reaction mixture and can be collected by filtration. Alternatively, the reaction can be diluted with water and extracted with an organic solvent (e.g., ethyl acetate), followed by standard workup and purification.

Further Functionalization via Sonogashira and Other Couplings

Beyond click chemistry, the terminal alkyne can undergo further Sonogashira coupling with other aryl or vinyl halides, allowing for the extension of the molecular framework. This enables the synthesis of more complex, conjugated systems. Other potential reactions include Cadiot-Chodkiewicz coupling (with a bromoalkyne) and various metal-catalyzed additions across the triple bond.^[16]

Significance in Drug Discovery and Medicinal Chemistry

The combination of the trifluoromethyl-pyrazole core and a reactive ethynyl handle makes this compound a highly valuable building block for generating compound libraries for high-throughput screening (HTS).

- **Scaffold Hopping and Library Synthesis:** The pyrazole serves as a proven bio-isostere for other aromatic rings, and its derivatives are known to target a wide range of proteins, including kinases and cyclooxygenases (COX).^{[1][3]} Using click chemistry, this core can be rapidly and reliably conjugated to a diverse set of azide-containing fragments, enabling the exploration of vast chemical space around the privileged pyrazole scaffold.
- **Metabolic Stability:** The trifluoromethyl group is known to block sites of metabolism, potentially increasing the half-life and bioavailability of drug candidates derived from this building block.^{[4][6]}
- **Target Engagement:** The ethynyl group itself can sometimes act as a "warhead" to form covalent bonds with specific residues (like cysteine) in a protein's active site, a strategy used in targeted covalent inhibitors. More commonly, it serves as a precursor to the stable triazole linker, which can position other functional groups for optimal interaction with a biological target.^[7]

Handling, Storage, and Safety

- **Storage:** **4-ethynyl-3-(trifluoromethyl)-1H-pyrazole** should be stored in a cool, dry place, sealed tightly to prevent moisture and air exposure. For long-term storage, refrigeration (2-

8°C) is recommended.[8]

- **Handling:** Use standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust or vapors and contact with skin and eyes.
- **Safety:** While specific toxicity data for this compound is limited, it should be treated as a potentially hazardous chemical. The terminal alkyne functionality can be reactive, and compounds containing trifluoromethyl groups should be handled with care.

Conclusion

4-ethynyl-3-(trifluoromethyl)-1H-pyrazole is a modern and powerful chemical building block that stands at the intersection of privileged scaffold design and versatile synthetic methodology. Its structure combines the proven biological relevance of the trifluoromethyl-pyrazole core with the unparalleled synthetic utility of a terminal alkyne, primed for click chemistry. For researchers in drug discovery, chemical biology, and materials science, this compound offers a reliable and efficient route to novel, complex, and functionally diverse molecules with high potential for therapeutic and technological applications.

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